

Preparing Methotrexate Hydrate for Intravenous Administration in Mice: Application Notes and Protocols

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Compound of Interest

Compound Name: Methotrexate Hydrate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the preparation and intravenous administration of **methotrexate hydrate** in murine models. The following protocols and data are intended to ensure safe and effective experimental design and execution.

Introduction

Methotrexate is a folate antagonist widely used as a chemotherapeutic agent and an immunosuppressant.[1] Its primary mechanism of action involves the inhibition of dihydrofolate reductase (DHFR), an enzyme crucial for the synthesis of purine nucleotides and thymidylate, thereby interfering with DNA synthesis, repair, and cellular replication.[2] Additionally, methotrexate exhibits anti-inflammatory effects by promoting the accumulation of adenosine, which in turn suppresses T-cell activation and downregulates B-cell function.[3][4] Recent evidence also suggests that methotrexate may inhibit the Janus kinase (JAK)-signal transducer and activator of transcription (STAT) pathway.[5][6]

Data Presentation

Solubility of Methotrexate Hydrate

The solubility of **methotrexate hydrate** is a critical factor in the preparation of formulations for intravenous administration. The following table summarizes its solubility in various solvents.

Solvent	Solubility	Reference
Phosphate-Buffered Saline (PBS), pH 7.2	~1 mg/mL	
Dimethyl Sulfoxide (DMSO)	~3 mg/mL	[7]
Dimethylformamide (DMF)	~14 mg/mL	[7]
Dilute Mineral Acids	Soluble	[8]
Dilute Alkali Hydroxides and Carbonates	Soluble	[8] [9]
Water	Insoluble	[9] [10]
Ethanol	Insoluble	[9] [10]

Reported Intravenous Dosages of Methotrexate in Mice

The appropriate dosage of methotrexate for intravenous administration in mice is highly dependent on the specific disease model and experimental objectives. The table below provides a summary of dosages reported in preclinical studies.

Animal Model	Disease/Indication	Dosage	Study Duration	Reference
4T1 Breast Cancer-Bearing BALB/c Mice	Cancer	120 mg/kg (single dose)	18 days	[11]
C57BL/6, DBA/2, and C3H Mice	Chronic Toxicity	0.25-2 mg/kg (daily, 5 times/week)	12-18 months	[12]
16-week-old Mice	Chronic Toxicity	3-6 mg/kg (daily)	Up to 18 months	[12]

Note: Dosages used in humans, such as high-dose methotrexate (HDMTX) at 500 mg/m² or higher, are not directly translatable to mice and require careful dose scaling.[\[13\]](#)

Experimental Protocols

Preparation of Methotrexate Hydrate for Intravenous Injection

This protocol describes the preparation of a **methotrexate hydrate** solution for intravenous administration in mice using a sterile aqueous vehicle.

Materials:

- **Methotrexate hydrate** powder
- Sterile, preservative-free 0.9% Sodium Chloride Injection, USP (sterile saline) or Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- Sterile, disposable syringes (1 mL, 3 mL)
- Sterile, syringe filters (0.22 µm)
- Vortex mixer

- Analytical balance
- Laminar flow hood

Procedure:

- Calculate the required amount of **methotrexate hydrate**: Based on the desired dosage and the number of animals to be treated, calculate the total mass of **methotrexate hydrate** needed. Account for a slight overage to compensate for any loss during preparation.
- Weigh the **methotrexate hydrate**: Under a laminar flow hood to ensure sterility, accurately weigh the calculated amount of **methotrexate hydrate** powder using an analytical balance.
- Dissolution:
 - For direct dissolution in aqueous buffer: Transfer the weighed powder to a sterile conical tube. Add the required volume of sterile saline or PBS (pH 7.2) to achieve the desired final concentration (e.g., 1 mg/mL).^[7] Note that solubility in aqueous buffers is limited.
 - For formulations requiring a co-solvent: If a higher concentration is needed, **methotrexate hydrate** can first be dissolved in a minimal amount of a suitable organic solvent like DMSO, and then further diluted with the aqueous vehicle.^[7] Ensure the final concentration of the organic solvent is low enough to not cause physiological effects.
- Aid dissolution: Vortex the solution until the **methotrexate hydrate** is completely dissolved. Gentle warming may be used if necessary, but be cautious of potential degradation.
- Sterile filtration: Draw the prepared solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe and filter the solution into a new sterile tube or vial. This step removes any potential microbial contamination.
- Storage: It is recommended to use the prepared solution immediately. Aqueous solutions of methotrexate are not recommended to be stored for more than one day.^[7] If short-term storage is necessary, protect the solution from light and store at 2-8°C.^[2]

Intravenous Administration in Mice (Tail Vein Injection)

This protocol outlines the procedure for intravenous administration of the prepared methotrexate solution via the lateral tail vein of a mouse.

Materials:

- Prepared sterile methotrexate solution
- Mouse restraint device
- Sterile insulin syringes or 27-30 G needles with 1 mL syringes[14]
- Heat lamp or warming pad
- 70% ethanol or isopropanol wipes
- Gauze pads

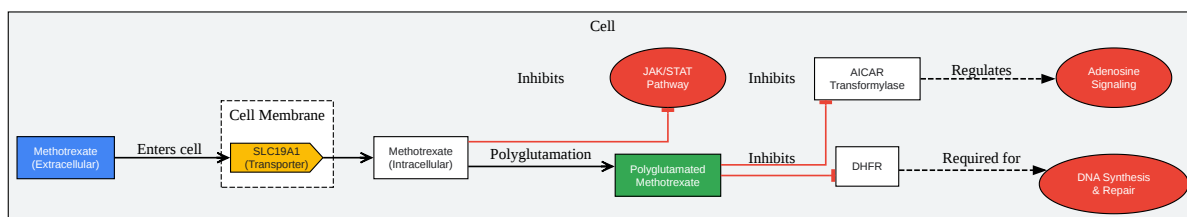
Procedure:

- Animal preparation: Place the mouse in a suitable restraint device, allowing access to the tail.
- Vein dilation: To improve visualization of the lateral tail veins, warm the mouse's tail using a heat lamp or by placing the mouse on a warming pad for a short period.[15] This will cause vasodilation.
- Site preparation: Gently wipe the tail with a 70% ethanol or isopropanol wipe to clean the injection site.
- Injection:
 - Position the needle, bevel up, parallel to the vein.
 - Insert the needle into the vein at a shallow angle. A successful insertion may be indicated by a small flash of blood in the hub of the needle.
 - Slowly inject the methotrexate solution. The maximum recommended bolus injection volume is 5 ml/kg.[14]

- If swelling occurs at the injection site, the needle is not in the vein. Withdraw the needle and re-attempt the injection at a more proximal site on the tail.
- Post-injection care: After the injection is complete, withdraw the needle and apply gentle pressure to the injection site with a gauze pad to prevent bleeding.
- Monitoring: Return the mouse to its cage and monitor for any adverse reactions.

Visualizations

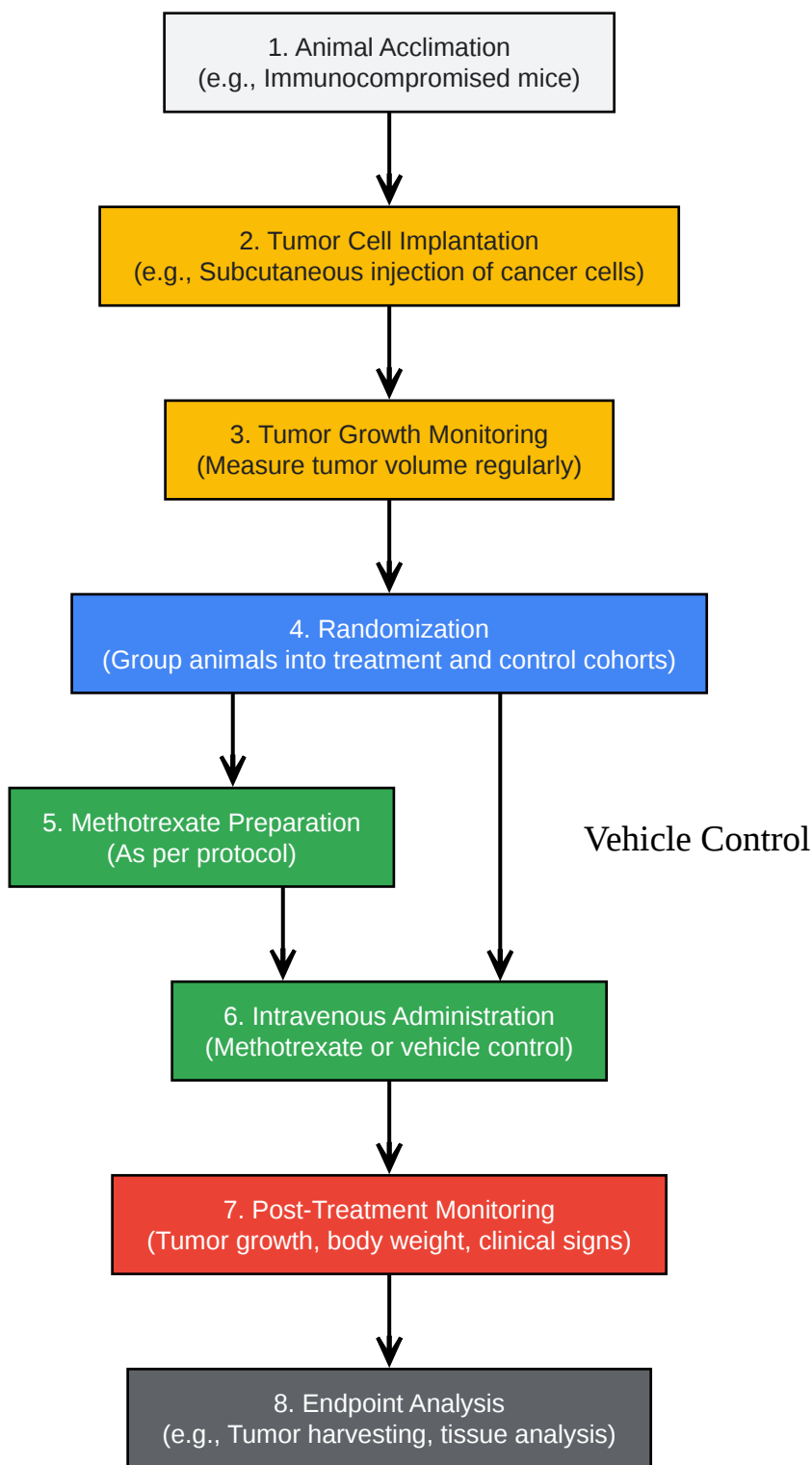
Methotrexate Signaling Pathways



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Caption: Methotrexate's multifaceted mechanism of action.

Experimental Workflow for Intravenous Methotrexate Administration in a Murine Cancer Model



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Caption: Workflow for in vivo efficacy studies.

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